

Essential Disposal Procedures for SAHA-BPyne

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Compound of Interest		
Compound Name:	SAHA-BPyne	
Cat. No.:	B610664	Get Quote

Proper handling and disposal of **SAHA-BPyne** are critical for maintaining a safe laboratory environment and ensuring regulatory compliance. **SAHA-BPyne**, a derivative of Suberoylanilide Hydroxamic Acid (SAHA), is utilized for profiling histone deacetylase (HDAC) activities.[1][2] Due to the hazardous nature of its parent compound, SAHA, stringent disposal protocols must be followed. SAHA is known to be harmful if swallowed, is suspected of causing genetic defects, may damage fertility or an unborn child, and can cause organ damage through prolonged exposure.[3][4] Furthermore, it is highly toxic to aquatic life with long-lasting effects.

Quantitative Data Summary

For quick reference, the key quantitative properties of **SAHA-BPyne** and its parent compound, SAHA, are summarized in the table below.



Property	SAHA-BPyne	SAHA (Vorinostat)
CAS Number	930772-88-6	149647-78-9
Molecular Formula	C27H31N3O5	C14H20N2O3
Molecular Weight	477.6 g/mol	264.3 g/mol
Solubility	DMSO: 5 mg/ml, Methanol: 5 mg/ml	DMSO: 20 mg/ml, DMF: 20 mg/ml
Storage Temperature	-20°C	-20°C
IC50 Value	~3 µM for HDAC activity in HeLa cell nuclear lysates	Inhibits class I, II, and IV HDACs at 50-200 nM

Data sourced from multiple references.

Detailed Disposal Protocol

The following step-by-step procedures are based on general best practices for laboratory chemical waste. Note: Always consult and adhere to your institution's specific hazardous waste disposal procedures and local regulations, as they may vary.

Waste Segregation and Collection

Proper segregation of waste streams is the foundational step in the disposal process.

- Examples: Contaminated gloves, pipette tips, paper towels, and microfuge tubes.
- Procedure:
 - Collect all solid waste contaminated with SAHA-BPyne in a designated, leak-proof hazardous waste container lined with a durable plastic bag.
 - The container must be clearly labeled as "Hazardous Chemical Waste" and should specify "Contains SAHA-BPyne".
 - Keep the container sealed when not in use.



- When the container is full, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.
- Examples: Unused solutions of SAHA-BPyne, solvents used for rinsing contaminated glassware.

Procedure:

- Collect all liquid waste containing SAHA-BPyne in a dedicated, shatter-proof, and leakproof container. The container material must be compatible with the solvent used (e.g., methanol or DMSO).
- Clearly label the container with "Hazardous Liquid Waste" and list all chemical constituents, including "SAHA-BPyne" and the solvent(s).
- Store the liquid waste container in a secondary containment bin to prevent spills.
- Do not mix incompatible waste streams.
- Once the container is full, arrange for disposal through your institution's EHS-approved hazardous waste stream.
- Examples: Contaminated needles, syringes, and glass Pasteur pipettes.

Procedure:

- Place all sharps contaminated with SAHA-BPyne into a designated, puncture-proof sharps container.
- The container must be labeled as "Hazardous Chemical Waste Sharps" and indicate the presence of "SAHA-BPyne".
- Once the sharps container is three-quarters full, seal it securely.
- Dispose of the sealed container through your institution's EHS-approved hazardous waste stream.

Decontamination of Glassware





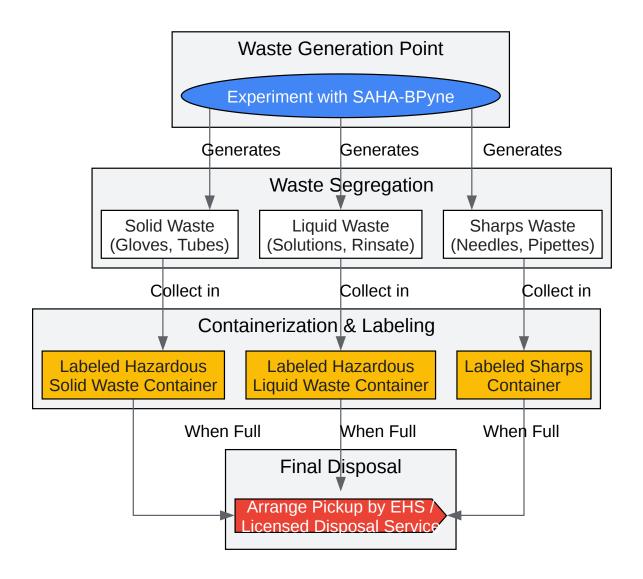
Procedure:

- Rinse glassware that has come into contact with **SAHA-BPyne** with a suitable solvent (e.g., methanol or ethanol) to remove the compound.
- Collect the initial rinsate as hazardous liquid waste.
- Subsequent rinses with detergent and water can typically be disposed of down the drain, but confirm this with your institutional guidelines.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of waste generated from experiments involving **SAHA-BPyne**.





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Caption: Workflow for the proper segregation and disposal of **SAHA-BPyne** waste.

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